

Technical Data Sheet: 2-(6-Bromo-1H-indol-3-yl)ethanol

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Compound of Interest

Compound Name: 2-(6-Bromo-1H-indol-3-yl)ethanol

Cat. No.: B1287303

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Introduction

This document provides a concise technical overview of the molecular weight and related physicochemical properties of **2-(6-Bromo-1H-indol-3-yl)ethanol**. This compound is an indole derivative of interest in medicinal chemistry and pharmacological research due to its unique structural features, including a bromine substituent on the indole ring.^[1] Its molecular weight is a fundamental parameter for quantitative analysis, solution preparation, and interpretation of experimental results.

Molecular Properties

The molecular properties of **2-(6-Bromo-1H-indol-3-yl)ethanol** have been determined based on its chemical structure. The key quantitative data are summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ BrNO	^{[1][2][3]}
Molecular Weight	240.10 g/mol	^{[1][2]}
Exact Mass	238.99458 Da	^[2]
CAS Number	214915-72-7	^{[1][2]}

Determination of Molecular Weight

Methodology:

The molecular weight of a compound is a calculated value derived from its molecular formula and the standard atomic weights of its constituent elements. The calculation is performed as follows:

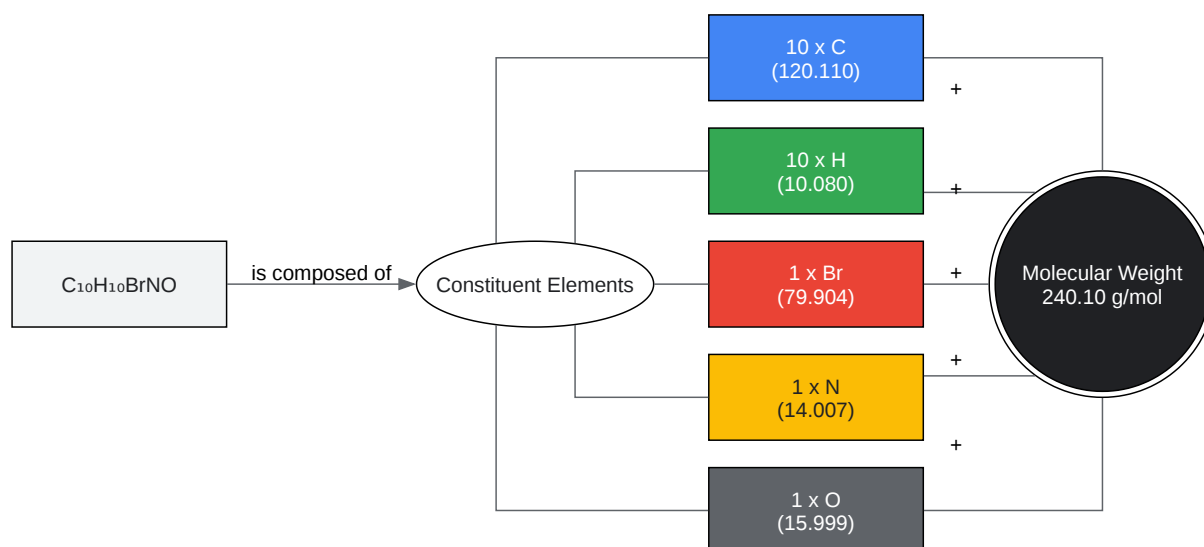
- Identify the Molecular Formula: The molecular formula for **2-(6-Bromo-1H-indol-3-yl)ethanol** is $C_{10}H_{10}BrNO$.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Determine Atomic Composition: The formula indicates the molecule contains:
 - 10 Carbon (C) atoms
 - 10 Hydrogen (H) atoms
 - 1 Bromine (Br) atom
 - 1 Nitrogen (N) atom
 - 1 Oxygen (O) atom
- Summation of Atomic Weights: The molecular weight is the sum of the atomic weights of all atoms in the molecule. Using the standard atomic weights from the IUPAC Periodic Table:
 - $(10 \times 12.011) + (10 \times 1.008) + (1 \times 79.904) + (1 \times 14.007) + (1 \times 15.999) = 240.10 \text{ g/mol}$

Experimental Verification:

While the theoretical molecular weight is calculated, it can be experimentally confirmed using techniques such as mass spectrometry. In this method, the compound is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured. The exact mass (monoisotopic mass) provided in Table 1 is particularly relevant for high-resolution mass spectrometry analysis.

Visualization of Molecular Composition

The following diagram illustrates the relationship between the elemental components of **2-(6-Bromo-1H-indol-3-yl)ethanol** and its final calculated molecular weight.



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Caption: Calculation workflow for the molecular weight of **2-(6-Bromo-1H-indol-3-yl)ethanol**.

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References

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